

Ethyl 3-pyridylacetate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **Ethyl 3-pyridylacetate**

Cat. No.: **B052950**

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CAS Number: 39931-77-6

Molecular Formula: C₉H₁₁NO₂

Molecular Weight: 165.19 g/mol [\[1\]](#)

This document provides a comprehensive technical overview of **Ethyl 3-pyridylacetate**, a key intermediate in pharmaceutical synthesis. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, synthesis, analysis, and safety, along with an exploration of its role in medicinal chemistry.

Physicochemical Properties

Ethyl 3-pyridylacetate is a colorless to light yellow liquid.[\[2\]](#) It is soluble in organic solvents such as ethanol and ether but insoluble in water.[\[3\]](#) A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Ethyl 3-pyridylacetate**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ NO ₂	[1]
Molecular Weight	165.19 g/mol	[1]
CAS Number	39931-77-6	[1]
Appearance	Colorless to Yellow Liquid	[2]
Boiling Point	80 °C at 0.4 mmHg (53 Pa)	[3]
Density	1.086 g/mL at 25 °C	[3]
Refractive Index (n _{20/D})	1.500	[3]
Flash Point	>230 °F (>110 °C)	[3]
Vapor Pressure	0.00542 mmHg at 25 °C	[3]
LogP (Octanol/Water Partition Coefficient)	1.187 (Crippen Method)	[4]
Water Solubility (log ₁₀ ws)	-1.74 (mol/L, Crippen Method)	[4]
pKa (Predicted)	4.82 ± 0.10	[3]
Solubility	Soluble in Chloroform (Slightly), Methanol (Slightly)	[5]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Ethyl 3-pyridylacetate**.

- ¹H NMR: Data available, see specialized databases for spectra.
- ¹³C NMR: Data available, see specialized databases for spectra.
- Mass Spectrometry (GC-MS): NIST library data indicates a top m/z peak at 92.[\[6\]](#)
- Infrared (IR) Spectroscopy: FTIR spectra (capillary cell, neat) are available for reference.[\[6\]](#)

- Raman Spectroscopy: FT-Raman spectra are available.[\[6\]](#)

Experimental Protocols

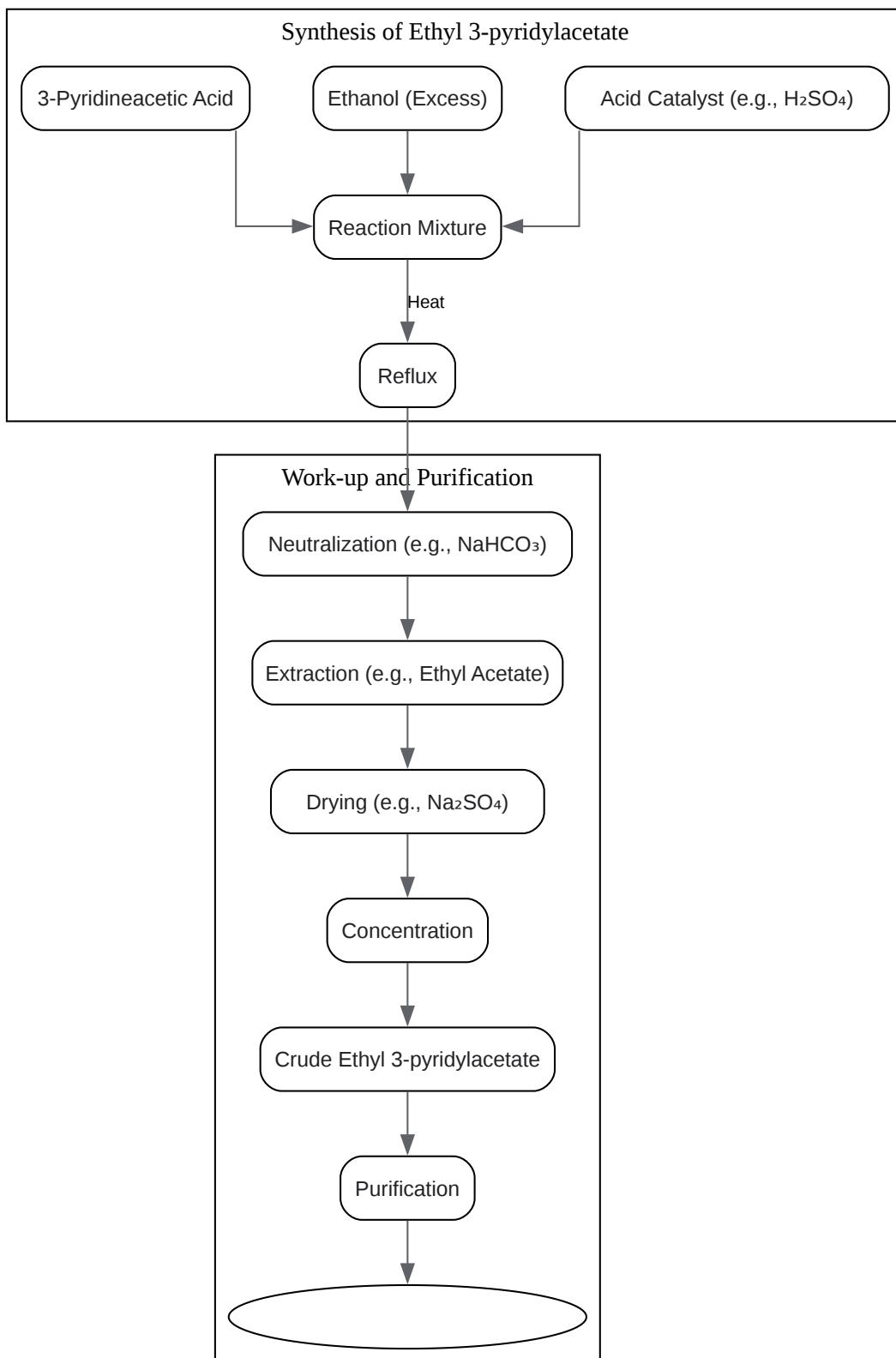
Synthesis

A common method for the synthesis of **Ethyl 3-pyridylacetate** is the Fischer esterification of 3-pyridineacetic acid with ethanol in the presence of an acid catalyst.[\[3\]](#)

General Experimental Protocol: Esterification of 3-Pyridineacetic Acid

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 3-pyridineacetic acid in an excess of anhydrous ethanol.
- Catalyst Addition: Slowly add a catalytic amount of a strong acid (e.g., concentrated sulfuric acid) to the stirred suspension.
- Reaction: Heat the mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: After cooling to room temperature, neutralize the reaction mixture with a suitable base (e.g., saturated sodium bicarbonate solution).
- Extraction: Extract the aqueous layer with an organic solvent such as ethyl acetate.
- Drying and Concentration: Dry the combined organic layers over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate under reduced pressure to obtain the crude product.

Below is a conceptual workflow for this synthesis.



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Conceptual workflow for the synthesis and purification of **Ethyl 3-pyridylacetate**.

Purification

The crude **Ethyl 3-pyridylacetate** can be purified by vacuum distillation or column chromatography. For column chromatography, a silica gel stationary phase with a mobile phase gradient of hexane and ethyl acetate is commonly employed. Recrystallization from a suitable solvent system can also be used if the product is a solid at room temperature or can be induced to crystallize.

Analytical Methods

The purity and identity of **Ethyl 3-pyridylacetate** can be confirmed using the following analytical techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): A suitable method would involve a non-polar or medium-polarity capillary column (e.g., DB-5ms) with a temperature gradient program. The mass spectrometer would be operated in electron ionization (EI) mode.
- High-Performance Liquid Chromatography (HPLC): A reversed-phase HPLC method using a C18 column with a mobile phase consisting of a buffered aqueous solution and an organic modifier (e.g., acetonitrile or methanol) is appropriate for purity analysis. Detection is typically performed using a UV detector at a wavelength where the pyridine ring exhibits strong absorbance (e.g., ~260 nm).

Pharmacological and Toxicological Profile

Role in Drug Development

Ethyl 3-pyridylacetate is a valuable building block in the synthesis of more complex pharmaceutical agents. It is notably used as a reagent in the preparation of piperidinyl alkanoic acid derivatives, which have been investigated as effective $\alpha 4\beta 1$ integrin antagonists.^[3] Integrins are cell adhesion receptors involved in various physiological and pathological processes, including inflammation and cancer. Therefore, compounds that modulate integrin activity are of significant interest in drug discovery.

The general relationship of **Ethyl 3-pyridylacetate** as a precursor in the development of potential therapeutics is illustrated below.



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Role of **Ethyl 3-pyridylacetate** in the synthesis of $\alpha 4\beta 1$ integrin antagonists.

Toxicology and Safety

Ethyl 3-pyridylacetate is classified as an irritant. The following GHS hazard and precautionary statements apply:

- Hazard Statements:
 - H315: Causes skin irritation.[6]
 - H319: Causes serious eye irritation.[6]
 - H335: May cause respiratory irritation.[6]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[6]
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [6]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]

Detailed toxicological studies, such as LD50 values, are not widely available in the public domain. As with any chemical, it should be handled with appropriate personal protective equipment (PPE) in a well-ventilated area.

Metabolism

The metabolic fate of **Ethyl 3-pyridylacetate** has not been extensively studied. However, it is anticipated that, like other ethyl esters, it would be susceptible to *in vivo* hydrolysis by esterases to yield 3-pyridineacetic acid and ethanol.^[7] The resulting 3-pyridineacetic acid would likely undergo further metabolism and excretion.

Conclusion

Ethyl 3-pyridylacetate is a significant chemical intermediate with established applications in the synthesis of pharmacologically active compounds, particularly as a precursor to $\alpha 4\beta 1$ integrin antagonists. This guide provides a summary of its core technical properties, synthesis, and safety information to support its use in research and development. Further investigation into its own potential biological activities and a more detailed elucidation of its metabolic pathways could open new avenues for its application in medicinal chemistry.

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